

An In-depth Technical Guide to the Isoelectric Point of Alanyl-Lysine

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Compound of Interest

Compound Name: *Ala-Lys*
CAS No.: *6366-77-4*
Cat. No.: *B15797571*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the isoelectric point (pI) of the dipeptide alanyl-lysine. It covers the theoretical calculation of its pI based on the pKa values of its ionizable groups and details the key experimental protocols for its empirical determination. This guide is intended to serve as a practical resource for professionals in biochemistry, pharmaceutical sciences, and related fields where understanding the electrochemical properties of peptides is critical.

Introduction to the Isoelectric Point

The isoelectric point (pI) is the specific pH at which a molecule, such as a peptide, carries no net electrical charge.^{[1][2]} At this pH, the positive and negative charges on the molecule are perfectly balanced, resulting in a neutral zwitterionic state.^{[3][4]} The pI is a critical physicochemical parameter that influences a peptide's solubility, stability, and behavior in electric fields.^{[2][5]} For drug development professionals, understanding the pI is crucial as it can affect a drug's formulation, solubility, and bioavailability.^{[2][6]} Proteins and peptides are

least soluble at their isoelectric point, a property that is often exploited in purification techniques like isoelectric precipitation.^[2]

Alanyl-lysine is a dipeptide composed of alanine and lysine. It possesses three ionizable groups that determine its net charge at any given pH:

- The N-terminal α -amino group of alanine.
- The C-terminal α -carboxyl group of lysine.
- The ϵ -amino group in the side chain of lysine.

Due to the presence of two amino groups and one carboxyl group, alanyl-lysine is classified as a basic dipeptide.

Theoretical Calculation of the Isoelectric Point

The pI of a peptide is calculated from the pKa values of its ionizable functional groups. For a basic peptide like alanyl-lysine, which has two cationic groups (the amino groups) and one anionic group (the carboxyl group), the pI is the average of the pKa values of the two most similar acidic groups, which in this case are the two ammonium groups.^[4]

The calculation proceeds as follows:

- Identify all ionizable groups and their respective pKa values.
- Determine the charge of the peptide at various pH ranges.
- The pI is the average of the two pKa values that flank the pH at which the peptide has a net charge of zero.

The overall charge of the peptide transitions from +2 at very low pH, to +1, then to 0 (the zwitterion), and finally to -1 at very high pH. The zwitterionic form exists between the deprotonation of the N-terminal amino group and the lysine side-chain amino group. Therefore, the pI is calculated by averaging the pKa values of these two groups.

Data Presentation: pKa and pI Values

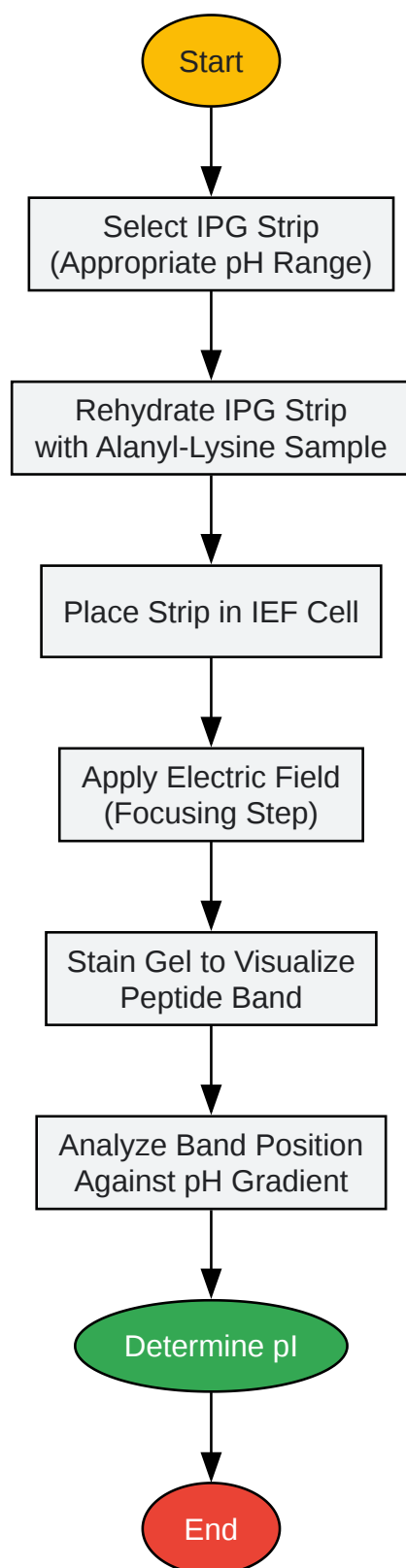
The following table summarizes the approximate pKa values for the ionizable groups of alanyl-lysine and its calculated isoelectric point. Note that pKa values for amino acid residues within a peptide can vary slightly from those of free amino acids.

Ionizable Group	Residue	Approximate pKa
α -Carboxyl (-COOH)	C-terminal (Lysine)	~2.18
α -Amino (-NH ₃ ⁺)	N-terminal (Alanine)	~9.87
ϵ -Amino (-NH ₃ ⁺)	Side Chain (Lysine)	~10.35-10.54
Calculated Isoelectric Point (pI)	Alanyl-Lysine	~10.11 - 10.21

Calculation Example: Using the pKa values of the N-terminal amino group (~9.87) and the lysine side-chain amino group (~10.35), the pI is calculated as: $pI = (pK_{a\text{N-terminal}} + pK_{a\epsilon\text{-amino}}) / 2 = (9.87 + 10.35) / 2 = 10.11$ ^[7]

Logical Pathway: Charge States of Alanyl-Lysine

The net charge of alanyl-lysine is dependent on the pH of the surrounding environment relative to the pKa values of its ionizable groups. The following diagram illustrates the predominant charge state of the dipeptide in different pH ranges.



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